

7-Oxotridecanedioic Acid: A Synthetic Intermediate, Not a Known Biomarker

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Compound of Interest

Compound Name: 7-oxotridecanedioic Acid

Cat. No.: B11932497

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While the chemical compound **7-oxotridecanedioic acid** has documented applications in the field of drug delivery, a thorough review of scientific and patent literature reveals no evidence to support its role as a potential endogenous biomarker for any disease or physiological state.

Currently, **7-oxotridecanedioic acid** is primarily described as a synthetic intermediate used in the creation of biodegradable cationic lipids. These lipids are key components of lipid nanoparticles (LNPs), which are advanced drug delivery systems.^{[1][2][3][4]} LNPs are notably used for the systemic delivery of RNAi therapeutics and other nucleic acids.^{[3][4]} The structure of **7-oxotridecanedioic acid** allows for the synthesis of complex lipid molecules that can effectively encapsulate and deliver therapeutic agents to target cells.

Patents related to these synthetic lipids suggest their potential use in treating a wide array of conditions, including cardiovascular diseases, metabolic disorders, and cancer.^{[5][6][7]} However, these documents focus on the therapeutic applications of the final lipid nanoparticle formulations and do not present any data suggesting that **7-oxotridecanedioic acid** itself is naturally present in biological systems or that its levels correlate with any disease.

Searches for the metabolism of **7-oxotridecanedioic acid**, its quantification in biological samples, or its involvement in any signaling pathways have not yielded any relevant results. The available information is restricted to its chemical synthesis and its role as a building block in the development of drug delivery technologies.

Conclusion

Based on the current body of scientific and technical information, **7-oxotridecanedioic acid** is an artificial molecule synthesized for specific industrial applications in pharmacology and biotechnology. There is no indication that it is a product of natural metabolic pathways or that it has any utility as a biomarker. Therefore, an in-depth technical guide on its core data presentation, experimental protocols for biological samples, and associated signaling pathways as a biomarker cannot be developed. The foundational evidence for such a role is absent from the available literature.

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